Technical Support Center: 4-(2-Bromo-1-fluoroethyl)oxane

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Compound of Interest	
Compound Name:	*4-(2-Bromo-1-fluoroethyl)oxane*
CAS No.:	*1781442-89-4*
Cat. No.:	*B2604800*

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Welcome to the Technical Support Center for **4-(2-Bromo-1-fluoroethyl)oxane** (CAS: 1781442-89-4)[1]. As a bifunctional building block, this compound presents unique handling challenges due to the dual reactivity of its structural components: the autooxidation-prone tetrahydropyran (oxane) ring and the photolytically sensitive 2-bromo-1-fluoroethyl moiety.

This guide is designed by our Senior Application Scientists to provide drug development professionals and synthetic chemists with field-proven troubleshooting strategies, mechanistic insights, and rigorous standard operating procedures (SOPs) for the stability and storage of this reagent.

Part 1: Diagnostic Dashboard & Storage Parameters

To ensure reproducibility in your cross-coupling or substitution workflows, strict adherence to environmental controls is mandatory. Below is the synthesized quantitative data for the storage of **4-(2-Bromo-1-fluoroethyl)oxane**.

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Parameter	Recommended Specification	Mechanistic Rationale
Storage Temperature	-20°C (Long-term) / 2-8°C (Short-term)	Suppresses thermal dehydrohalogenation (HBr elimination) of the alkyl bromide chain.
Atmosphere	Argon or Nitrogen (Inert)	Prevents radical-initiated autooxidation of the oxane ring into explosive hydroperoxides[2].
Light Exposure	Strictly Protected (Amber Vials)	The C-Br bond is susceptible to photolytic homolytic cleavage under UV/ambient light[3].
Shelf Life (Unopened)	12 to 18 Months	Based on standard degradation kinetics for Class B/D peroxide formers[2].
Peroxide Testing	Every 3 to 6 Months (Opened)	Ensures alpha-hydroperoxy accumulation remains below the hazardous 50 ppm threshold[2].

Part 2: Mechanistic Troubleshooting & FAQs

Q1: I noticed a drop in my reaction yields after using a batch of 4-(2-Bromo-1-fluoroethyl)oxane that has been stored on the bench for a week. What happened?

The Causality: You are likely observing the degradation of the alkyl bromide moiety. The bond dissociation energy (BDE) of the C-Br bond is relatively low (~280 kJ/mol) compared to the adjacent C-F bond (~485 kJ/mol). When exposed to ambient light and room temperature, alkyl bromides undergo photolytic cleavage or thermal dehydrohalogenation[3][4]. The highly electronegative fluorine atom on the adjacent carbon polarizes the molecule, making the beta-

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hydrogens more acidic and facilitating the elimination of hydrogen bromide (HBr). This generates a fluoroalkene byproduct, which is unreactive in your intended substitution or metal-catalyzed coupling pathways.

Q2: Why is this compound classified as a peroxide hazard, and how does the degradation occur?

The Causality: The hazard stems from the oxane (tetrahydropyran) ring. Ethers and cyclic ethers are notorious for undergoing autooxidation when exposed to molecular oxygen[5]. The mechanism is a radical chain reaction: oxygen abstracts a hydrogen atom from the carbon adjacent to the ether oxygen (the alpha-carbon), which is stabilized by the oxygen's lone pairs. This carbon radical reacts with ambient O2to form a hydroperoxy radical, eventually yielding alpha-hydroperoxides. Over time, or upon concentration via solvent evaporation, these peroxides can accumulate to explosive levels[2][6].

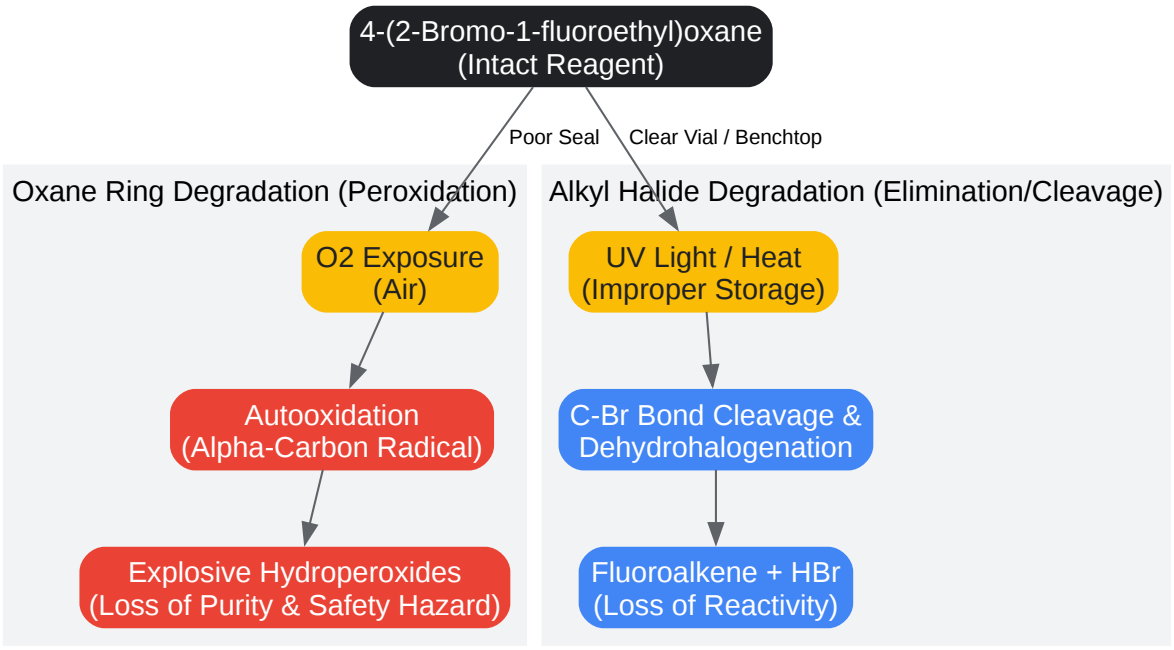
Q3: Can I store this compound in a standard clear glass vial if I keep it in the fridge?

The Causality: No. While refrigeration mitigates thermal degradation, standard clear glass does not block UV or high-energy visible light. Photons can initiate both the homolytic cleavage of the C-Br bond and accelerate the radical initiation step of oxane autooxidation[2][3]. Always use amber, air-impermeable glass vials flushed with an inert gas.

Part 3: Mechanistic and Workflow Visualizations

Below are the causal pathways for degradation and the recommended laboratory workflow to ensure compound integrity.

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Figure 1: Dual degradation pathways of **4-(2-Bromo-1-fluoroethyl)oxane** via autooxidation and photolysis.



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Figure 2: Optimal handling and storage workflow to maximize reagent shelf life.

Part 4: Standard Operating Procedures (SOPs)

Protocol 1: Self-Validating Peroxide Testing Workflow

Because **4-(2-Bromo-1-fluoroethyl)oxane** contains a tetrahydropyran ring, it must be treated as a Class B/D peroxide-forming chemical[2]. Test the reagent upon opening and every 3-6

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months thereafter.

Step-by-Step Methodology:

- Preparation: Conduct this test inside a certified fume hood behind a blast shield if the container is older than 12 months or shows visible crystallization[5].
- Control Validation (Self-Validation Step): Dip a Potassium Iodide (KI) starch indicator strip into a known positive control (e.g., dilute hydrogen peroxide) and a known negative control (fresh HPLC-grade water). Ensure the strip turns dark blue/black for the positive control and remains white for the negative.
- Sampling: Using a clean, dry glass pipette, extract 1-2 drops of **4-(2-Bromo-1-fluoroethyl)oxane**.
- Testing: Apply the drops directly to a fresh KI starch strip. Wait 15-30 seconds.
- Interpretation:
  - 0 - 25 ppm (No color change to pale yellow): Safe for continued use.
  - 25 - 50 ppm (Light blue): Treat with a reducing agent (e.g., ferrous sulfate or sodium metabisulfite) to neutralize peroxides before use, or discard.
  - > 50 ppm (Dark blue/black):DANGER. Do not use. Dispose of immediately through your institutional hazardous waste protocol[2].

Protocol 2: Inert Aliquoting and Storage

To prevent repeated freeze-thaw cycles and continuous introduction of oxygen/moisture, the bulk reagent should be aliquoted.

Step-by-Step Methodology:

- Environment Setup: Transfer the unopened bottle of **4-(2-Bromo-1-fluoroethyl)oxane** into an inert-atmosphere glovebox (Argon or Nitrogen) with O2and H2O levels < 1 ppm. If a glovebox is unavailable, use standard Schlenk line techniques with a continuous Argon counter-flow.

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- Vial Preparation: Pre-dry amber glass vials (2 mL or 5 mL capacity) in an oven at 120°C for 4 hours. Allow them to cool completely under an inert atmosphere. Vials must have PTFE-lined septum caps to prevent oxygen permeation.
- Aliquoting: Dispense the required volume (e.g., enough for a single week's experiments) into each amber vial.
- Sealing: Cap the vials tightly while still under the inert atmosphere. Wrap the cap junction with Parafilm to provide a secondary moisture barrier.
- Storage: Transfer the aliquots to a dedicated -20°C freezer. Ensure the freezer is explosion-proof if storing large quantities of peroxidizable materials[7].

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